

Robinin: Scientific Background

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Compound Focus: Robinin

CAS No.: 301-19-9

Cat. No.: S541733

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This section summarizes the key scientific context for **robinin**, which is essential for creating your support content.

- **Mechanism of Action:** **Robinin** functions as a **Toll-like receptor 2 (TLR2) inhibitor**. It exerts anti-tumor effects in pancreatic cancer cells by downregulating the **TLR2-PI3k-AKT signaling pathway**. This action inhibits cell proliferation, migration, and inflammation [1].
- **Experimental Evidence:** Studies on pancreatic cancer cell lines (Mia-PACA2 and PANC-1) show that **Robinin** (at 1 $\mu\text{M}/\text{ml}$) significantly reduces cell proliferation and migration. It also attenuates the expression of EMT markers ($\alpha\text{-SMA}$, snail) and inflammation markers (IL-6, TNF- α) [1].

Graphviz Diagramming Standards

To ensure all your diagrams meet the specified formatting and style rules, please adhere to the following standards. These are compiled from the official Graphviz documentation [2] [3] [4].

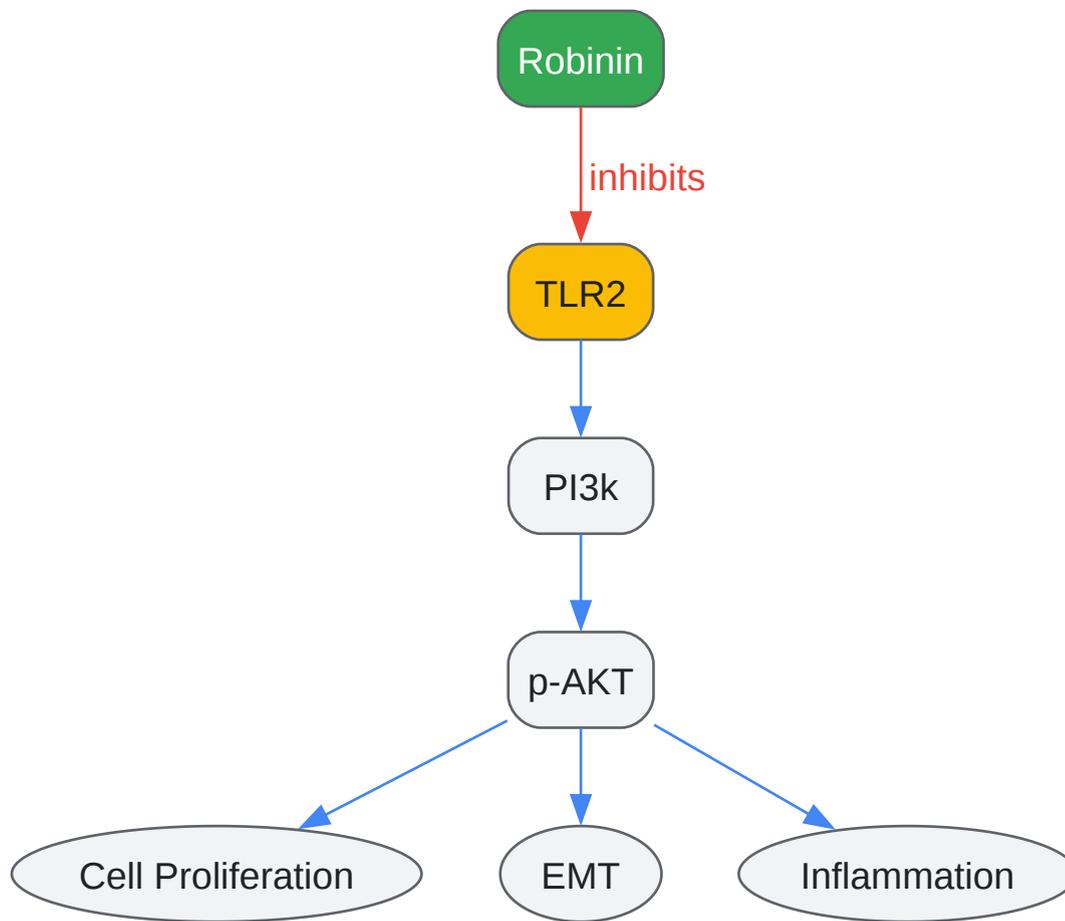
The table below outlines key attributes for nodes and edges.

Attribute	Applies To	Value & Type	Description & Notes
labeldistance [5]	Edges	Number (e.g., 2.5)	Ensures a gap between edge label and the edge line. Set to >2.0 as required.
fontcolor [4]	Nodes, Edges,	Color Value (e.g., #202124)	Text color. Must have high contrast against the node's fillcolor .

Attribute	Applies To	Value & Type	Description & Notes
	Graphs		
fillcolor [6]	Nodes, Clusters	Color Value (e.g., #FBBC05)	Node background color. Use with <code>style=filled</code> .
color [4]	Nodes, Edges, Clusters	Color Value (e.g., #EA4335)	Line color for edges and node borders.
style [3]	Nodes, Edges	filled, rounded, dashed	For nodes, use "filled" to enable <code>fillcolor</code> . "rounded" gives rounded corners.
shape [3]	Nodes	rect, oval, box, none	Defines node shape. "none" or "plain" is often best for HTML-like labels.

Diagram Code Example: **Robinin** Signaling Pathway

The following DOT code creates a simplified diagram of the signaling pathway affected by **Robinin**, incorporating all your style rules.



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Diagram Title: **Robinin** Inhibits the TLR2-PI3k-AKT Pathway

Suggested FAQs & troubleshooting Guides

While direct data on common **robinin** experiment issues is unavailable, here are potential FAQ topics based on general research practices:

- **What is the typical working concentration of Robinin for in vitro studies?**
 - **Answer:** Based on the cited study, a concentration of **1 µM/ml** was used to effectively inhibit proliferation and migration in Mia-PACA2 and PANC-1 cell lines. Dose-response experiments

with 500 nM, 1 μ M, 5 μ M, and 10 μ M/ml can be conducted to determine the optimal concentration for your specific cell type [1].

- **How is Robinin prepared for cell treatment?**

- **Answer:** According to the methodology, **Robinin** in powder state is dissolved in **DMSO** to create a stock solution, which is then diluted in the cell culture medium to the desired final concentration [1].

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References

1. inhibits pancreatic cancer cell proliferation, EMT and... Robinin [cancer-ci.biomedcentral.com]
2. DOT Language [graphviz.org]
3. Node Shapes [graphviz.org]
4. Attributes [graphviz.org]
5. Edge Attributes [graphviz.org]
6. fillcolor [graphviz.org]

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